

Comparative Analysis of 2,2-Dimethylnona-4,8-dienenitrile: Data Currently Unavailable

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dimethylnona-4,8-dienenitrile

Cat. No.: B12547860

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A comprehensive search for cross-reactivity studies, biological activity, and synthesis protocols for **2,2-Dimethylnona-4,8-dienenitrile** has yielded no specific publicly available data for this compound. Consequently, a direct comparison guide with experimental data and alternative compounds as requested cannot be generated at this time.

The scientific and patent literature does not appear to contain specific studies referencing "**2,2-Dimethylnona-4,8-dienenitrile**." This suggests that the compound may be novel, not widely researched, or primarily designated by an alternative nomenclature that is not readily accessible in public databases.

While no direct information was found, the broader class of nitrile compounds is extensively documented, particularly within the fragrance and flavor industries.^{[1][2][3][4][5]} Nitriles are valued for their chemical stability and diverse olfactory properties, ranging from fruity and citrusy to spicy and floral notes.^{[1][4][6]} For instance, Citronellyl Nitrile is a widely used fragrance ingredient synthesized from citronellal.^{[1][7][8]} The synthesis of such nitriles often involves the dehydration of aldoximes or other organic chemistry reactions like the Curtius rearrangement.^{[1][7][9]}

Without specific data on **2,2-Dimethylnona-4,8-dienenitrile**, a comparative analysis of its performance against other alternatives is not feasible. Researchers, scientists, and drug development professionals interested in this specific molecule may need to rely on internal studies or conduct foundational research to establish its biological and chemical profile.

Should an alternative name, CAS number, or any proprietary research data for **2,2-Dimethylnona-4,8-dienenitrile** become available, a detailed comparative guide could be developed.

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References

- 1. foreverest.net [foreverest.net]
- 2. US4456561A - Nitriles and use as perfume chemicals - Google Patents [patents.google.com]
- 3. WO2017100426A1 - Fragrance and flavor compositions containing isomeric alkadienals or isomeric alkadienenitriles - Google Patents [patents.google.com]
- 4. EP2940005B1 - Nitrile compound, method of preparation thereof and fragrance composition comprising the nitrile compound - Google Patents [patents.google.com]
- 5. perfumerflavorist.com [perfumerflavorist.com]
- 6. NITRILE COMPOUND, METHOD OF PREPARATION THEREOF AND FRAGRANCE COMPOSITION COMPRISING THE NITRILE COMPOUND - Patent 2940005 [data.epo.org]
- 7. researchgate.net [researchgate.net]
- 8. CN116178210A - Preparation method of citronellyl nitrile derivative - Google Patents [patents.google.com]
- 9. Curtius rearrangement - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Comparative Analysis of 2,2-Dimethylnona-4,8-dienenitrile: Data Currently Unavailable]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12547860#cross-reactivity-studies-of-2-2-dimethylnona-4-8-dienenitrile]

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